

Tungsten tetrachloride oxidation states

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Compound of Interest

Compound Name: Tungsten;tetrachloride

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An In-Depth Technical Guide to the Oxidation States of Tungsten Tetrachloride

Abstract

Tungsten tetrachloride (WCl_4) is a significant binary halide of tungsten, primarily characterized by the +4 oxidation state of the tungsten atom. This black, crystalline solid serves as a crucial intermediate in the synthesis of other tungsten compounds and finds applications in catalysis. While the +4 state is definitive for the compound itself, WCl_4 is involved in a rich redox chemistry, participating in reactions that lead to both lower and higher oxidation states. This guide provides a comprehensive overview of the oxidation states related to tungsten tetrachloride, detailing its synthesis via reduction, its subsequent oxidative and reductive reactions, and the experimental and computational methods used to characterize these electronic states.

The Primary +4 Oxidation State in Tungsten Tetrachloride

The formal oxidation number of tungsten in tungsten tetrachloride is +4.[1] This state dictates the compound's fundamental chemical and physical properties. In its solid state, WCl_4 is not a simple monomeric molecule but exists as a polymer.[2] It is composed of linear chains of tungsten atoms, each with an octahedral coordination geometry.[2] Within this structure, four

chloride ligands act as bridges between tungsten centers, and the W-W distances alternate between bonding (2.688 Å) and non-bonding (3.787 Å).[2]

Data Presentation: Properties of Tungsten(IV) Chloride

The key physical and chemical properties of tungsten tetrachloride are summarized below.

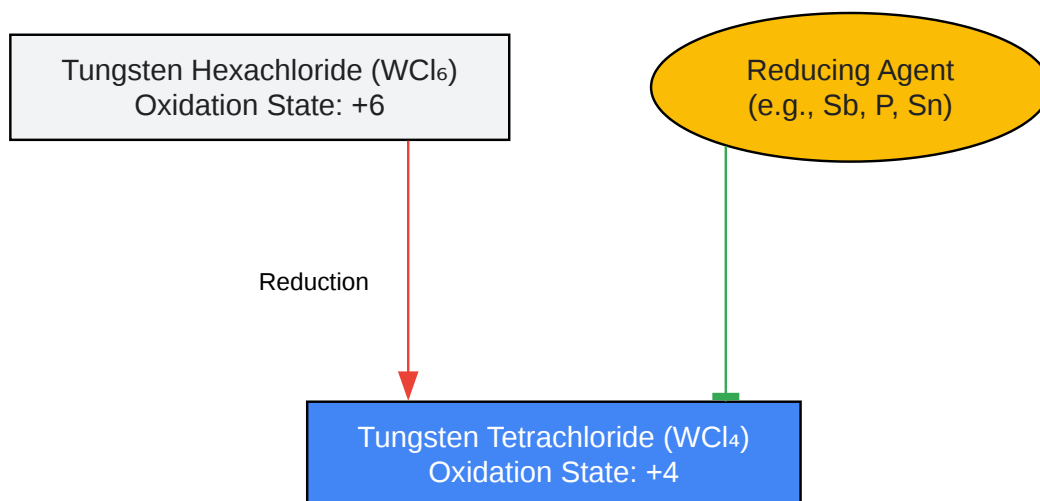
Property	Value	Reference
Chemical Formula	WCl ₄	[1][2]
Molar Mass	325.651 g·mol ⁻¹	[1][2]
Appearance	Black crystalline solid	[1][2]
Density	4.62 g·cm ⁻³	[2]
Melting Point	Decomposes at ~300-450 °C	[1][2]
Oxidation State of W	+4	[1][3]

Synthesis via Oxidation State Change: From W(VI) to W(IV)

Tungsten tetrachloride is most commonly prepared through the reduction of tungsten hexachloride (WCl₆), where tungsten has a +6 oxidation state. This reaction represents a formal gain of two electrons by each tungsten atom. Various reducing agents can be employed for this synthesis, with antimony being reported as particularly effective.[2]

Reaction: $3 \text{WCl}_6 + 2 \text{Sb} \rightarrow 3 \text{WCl}_4 + 2 \text{SbCl}_3$ [2]

This synthetic pathway highlights the accessibility of the +4 oxidation state from the more common +6 state.



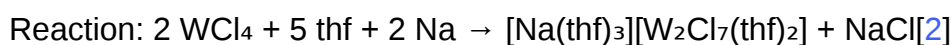
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Figure 1: Synthesis of WCl₄ via reduction of WCl₆.

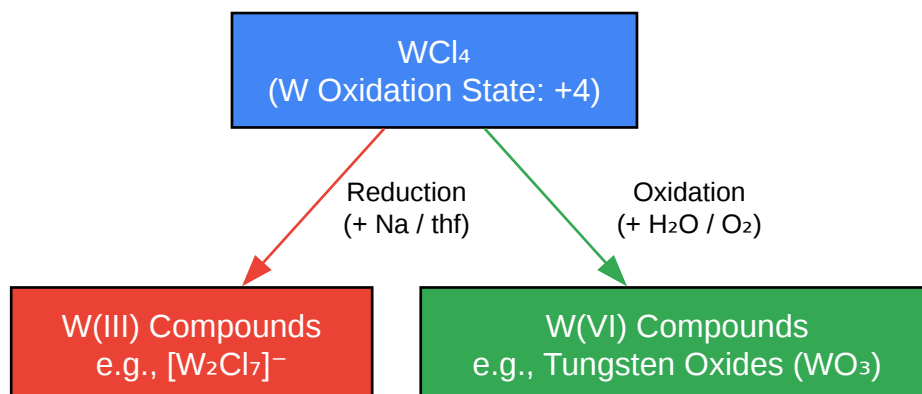
Redox Chemistry of Tungsten Tetrachloride

WCl₄ is a versatile reagent that can be either oxidized to higher states or reduced to lower ones.

- Reduction to W(III): Tungsten(IV) chloride can be reduced by strong reducing agents like sodium in the presence of a coordinating solvent such as tetrahydrofuran (thf). This reaction yields a dinuclear tungsten(III) complex, demonstrating the transition from a +4 to a +3 oxidation state.[2]



- Oxidation to W(VI): WCl₄ is highly reactive towards water and atmospheric oxygen.[3] This reactivity leads to hydrolysis and oxidation, ultimately forming tungsten oxides, in which tungsten typically assumes its most stable oxidation state of +6 (e.g., in WO₃).[3][4] This represents a +4 to +6 transition.



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Figure 2: Redox pathways of Tungsten Tetrachloride (WCl_4).

Experimental Protocols for Oxidation State Determination

Determining the oxidation state of tungsten in complex mixtures or novel compounds requires specialized analytical techniques.

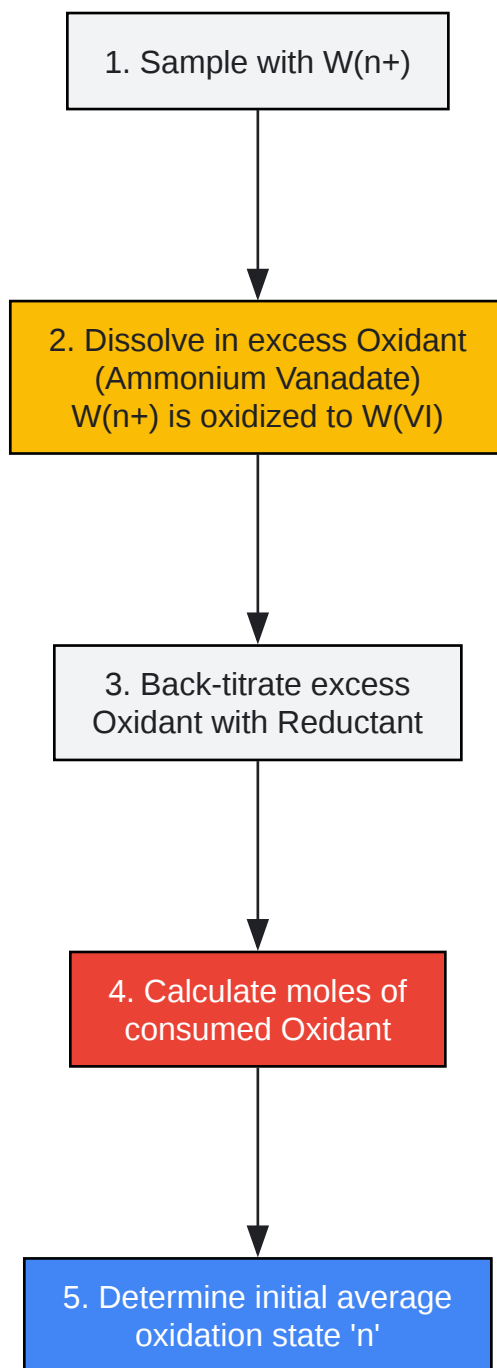
Redox Titration

Redox titration is a classic chemical method to determine the average oxidation state of an element in a sample. A protocol adapted from studies on tungsten in molten salts is as follows^[5]:

Experimental Protocol:

- **Sample Preparation:** A precisely weighed sample of the tungsten-containing compound (e.g., a quenched salt melt) is dissolved in a solution containing an excess of a strong, standardized oxidizing agent. A suitable system is a 0.01 N solution of ammonium vanadate in 10 N sulfuric acid.^[5]

- Oxidation: The oxidant quantitatively converts all tungsten species present in the sample to the stable +6 oxidation state.
- Back-Titration: The remaining (unreacted) oxidant is then titrated with a standardized reducing agent solution, such as a solution of ferrous ammonium sulfate, until an endpoint is reached, typically indicated by a color change or an electrochemical potential measurement.
- Calculation: The amount of oxidant consumed in the reaction with tungsten is determined by subtracting the amount of unreacted oxidant from the initial amount. The average oxidation state of tungsten in the original sample is then calculated based on the total tungsten concentration (determined by a separate analytical method like spectrophotometry) and the moles of electrons transferred.^[5]



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Figure 3: Experimental workflow for redox titration.

Computational Analysis

Modern computational chemistry offers powerful tools for assigning oxidation states in complex solid-state structures where simple rules may fail. The Effective Oxidation State (EOS) method, which operates within the framework of the Quantum Theory of Atoms in Molecules (QTAIM), is one such technique.^[6]

Methodology:

- **Wave Function Calculation:** An ab initio calculation is performed to obtain the electronic wave function of the solid-state material (e.g., the WCl_4 polymer).
- **Electron Density Analysis:** The wave function is analyzed to partition the electron density among the constituent atoms.
- **Orbital Occupation:** The method derives effective atomic orbitals and their occupation numbers for each atom.
- **Oxidation State Assignment:** The oxidation state is assigned by subtracting the total number of assigned electrons from the atomic number of the element. This approach has been specifically discussed for analyzing the WCl_4 polymer.^[6]

Spectroscopic Techniques

Electronic Absorption Spectroscopy (EAS) can be used to identify and study tungsten ions in different oxidation states, particularly in solutions or molten salts.^[5] Different ions, such as $[\text{WCl}_6]^-$ (W^{5+}) and $[\text{WCl}_6]^{2-}$ (W^{4+}), exhibit characteristic absorption bands in the near-UV, visible, and near-IR regions, allowing for their identification.^[5]

Context: Oxidation States in Other Tungsten Chlorides

Tungsten forms a series of binary chlorides, demonstrating its ability to exist in a wide range of oxidation states from +2 to +6.^{[4][7]}

Data Presentation: Oxidation States of Binary Tungsten Chlorides

Compound	Formula	Tungsten Oxidation State	Reference
Tungsten Dichloride	WCl ₂	+2	[7]
Tungsten Trichloride	[W ₆ Cl ₁₂]Cl ₆	+3	[7]
Tungsten Tetrachloride	WCl ₄	+4	[7]
Tungsten Pentachloride	[WCl ₅] ₂	+5	[7]
Tungsten Hexachloride	WCl ₆	+6	[7]

Conclusion

Tungsten tetrachloride is fundamentally a compound of tungsten in the +4 oxidation state. However, its chemical utility and significance are greatly enhanced by its ability to act as a pivot point in redox reactions, enabling access to both lower (+3) and higher (+6) oxidation states. The synthesis of WCl₄ itself is a prime example of a controlled reduction from the common W(VI) state. Understanding the conditions that favor these different oxidation states is crucial for researchers in inorganic synthesis and materials science. The accurate determination of these states relies on a combination of classical chemical methods like redox titration, advanced computational analyses, and spectroscopic investigations.

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